

Furamizole Stability: Technical Support Guide

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Compound Focus: Furamizole

CAS No.: 17505-25-8

Cat. No.: S620692

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Chemical Identity: **Furamizole** (CAS # 17505-25-8) is an organic compound with the molecular formula $C_{12}H_8N_4O_5$ and a molecular weight of 288.22 g/mol [1] [2]. Key calculated physicochemical properties include a density of 1.533 g/cm³ and a boiling point of approximately 480.7°C [2].

Potential Stability Concerns Based on Molecular Structure The molecular structure of **Furamizole** contains functional groups that suggest potential stability challenges [2]:

- **Nitro Group ([N+] (=O) [O-]):** This highly energetic group is often sensitive to light (photolytic degradation).
- **Furan and Oxadiazole Rings:** These heterocyclic structures can be susceptible to oxidative degradation and ring opening under stress conditions.
- **Vinyl Linkage (C=C):** This double bond could be a potential site for reaction with reactive oxygen species or ozone.

Given the lack of specific data, a systematic experimental approach is essential to characterize **Furamizole's** stability profile.

Experimental Protocols for Stability Investigation

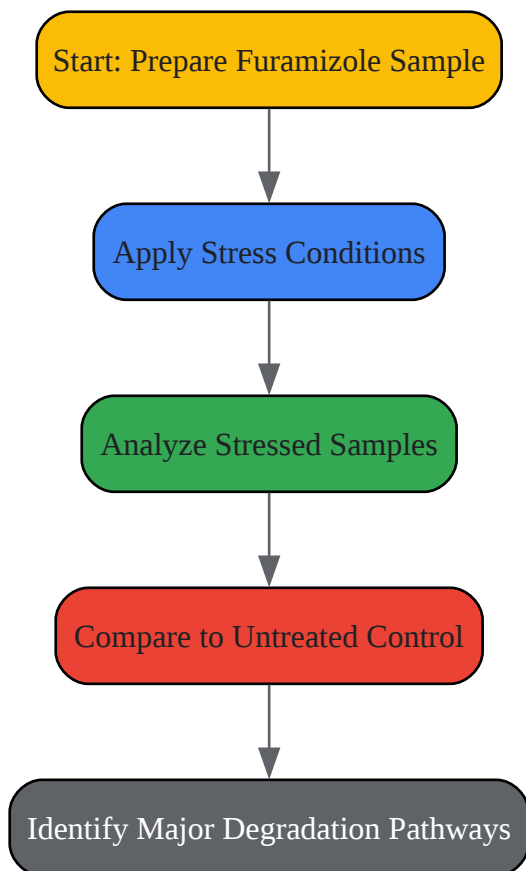
1. Forced Degradation Studies (Stress Testing) Forced degradation helps identify likely degradation pathways and is fundamental to developing a stability-indicating analytical method [3].

- **Objective:** To degrade the **Furamizole** sample by approximately 5-10% under various stress conditions to generate degradation products for study [3].

- **Typical Stress Conditions:**

- **Acidic & Basic Hydrolysis:** Expose the drug substance to solutions like 0.1M HCl and 0.1M NaOH at elevated temperatures (e.g., 60-80°C) and monitor over time [3] [4].
- **Oxidative Stress:** Treat with oxidizing agents such as 3% hydrogen peroxide at room temperature [3].
- **Photostability:** Expose solid and/or solution samples to UV and visible light as per ICH guidelines (e.g., 1.2 million lux hours and 200-watt hours/m² of UV) [3].
- **Thermal Stress:** Study the solid drug substance under dry heat (e.g., 60°C, 80°C) for up to several weeks [3].

The experimental workflow for these studies can be summarized as follows:



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2. Development of a Stability-Indicating HPLC Method A stability-indicating method must accurately quantify the active ingredient while also separating and detecting its degradation products [3].

- **Initial Chromatographic Conditions:**

- **Column:** Start with a C18 reversed-phase column.

- **Mobile Phase:** A mixture of a water-based buffer (e.g., phosphate) and an organic solvent (e.g., acetonitrile or methanol) is typical. The pH of the buffer can be adjusted to improve separation [3].
- **Detection:** Use a Photodiode Array (PDA) detector to collect UV spectra of the main peak and any degradation peaks, confirming peak purity and homogeneity [3].
- **Method Optimization:** Use samples from forced degradation studies to optimize the method (e.g., gradient elution) until it achieves baseline resolution ($R_s \geq 2.0$) between **Furamizole** and all significant degradation products [3].

3. Long-Term and Accelerated Stability Studies

- **Storage Conditions:** As per ICH guidelines, store the drug substance and proposed drug product under long-term (e.g., $25^\circ\text{C} \pm 2^\circ\text{C} / 60\% \text{ RH} \pm 5\% \text{ RH}$) and accelerated conditions (e.g., $40^\circ\text{C} \pm 2^\circ\text{C} / 75\% \text{ RH} \pm 5\% \text{ RH}$) [5] [3].
- **Testing Intervals:** Periodically withdraw samples and analyze them using the validated stability-indicating HPLC method for assay and related substances.

Frequently Asked Questions (FAQs)

Q1: What are the most likely stability problems with Furamizole? While specific data is unavailable, its structure suggests high susceptibility to **photodegradation** due to the nitro furan group and potential sensitivity to **hydrolysis** and **oxidation**. Experimental forced degradation studies are required to confirm this [6] [2].

Q2: How can I develop an analytical method to monitor Furamizole's stability? You must develop a **stability-indicating HPLC method** validated to separate **Furamizole** from its degradation products. This involves performing forced degradation studies to create relevant impurities and then optimizing chromatographic conditions (column, mobile phase, gradient) to achieve resolution of all peaks [3].

Q3: What storage conditions are recommended for Furamizole? Pending experimental data, a conservative approach is essential. It should be stored in a **cool, dry place**. Protect it from **light** by using amber glass vials or containers. The container closure system should provide a good barrier against moisture and oxygen [6].

Q4: How can I predict the long-term shelf life of a Furamizole formulation? Long-term stability is predicted through real-time studies. However, early in development, you can use accelerated stability studies

and measure parameters like:

- **Conformational Stability:** Melting temperature (T_m) via DSC.
- **Colloidal Stability:** Diffusion interaction parameter (k_D) via Dynamic Light Scattering (DLS).
- **Aggregation Propensity:** Perform thermal scanning and monitor aggregation rates at elevated temperatures [5].

The following table summarizes these predictive measures:

Measurement Type	Measured Parameter	Experimental Method	What It Probes
Conformational Stability	Thermal unfolding midpoint (T_m)	DSC, Fluorescence	Protein's resistance to unfolding
Colloidal Stability	Diffusion interaction parameter (k_D)	Dynamic Light Scattering	Protein-protein interactions in solution
Aggregation Propensity	Aggregation onset temperature / rate	Static Light Scattering, SEC-HPLC	Combined conformational & colloidal stability [5]

Key Recommendations for Researchers

- **Start with Stress Studies:** Immediately initiate forced degradation studies to understand the primary degradation pathways of your specific **Furamizole** sample.
- **Methodology First:** Do not begin formulation development without first having a validated stability-indicating HPLC method in place.
- **Conservative Storage:** Until data proves otherwise, assume **Furamizole** is photosensitive and hygroscopic. Use inert, light-resistant packaging and controlled storage environments.

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